

Essential Safety and Logistical Information for Handling Guanidine, benzylamino-

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Compound of Interest

Compound Name: Guanidine, benzylamino-

Cat. No.: B15472400

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Disclaimer: A specific Safety Data Sheet (SDS) for **Guanidine, benzylamino-** (also known as N-(Phenylmethyl)guanidine) was not readily available. The following guidance is based on safety information for structurally similar compounds, particularly N-benzyl-N-methylguanidine and the well-documented Guanidine hydrochloride, as well as general best practices for handling research chemicals with limited safety data. It is imperative to treat **Guanidine, benzylamino-** as a potentially hazardous substance and to conduct a thorough risk assessment before beginning any work.

This document provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Guanidine, benzylamino-**. The procedural guidance herein is intended to directly answer specific operational questions and build trust by providing value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Guanidine, benzylamino-**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE, and the subsequent sections provide more detailed operational and disposal plans.

Protection Type	Recommended PPE	Specification
Eye and Face Protection	Safety Goggles and Face Shield	Goggles should be tightly fitting and conform to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles when there is a splash hazard. [1]
Hand Protection	Chemical-resistant Gloves	Nitrile rubber gloves (minimum 0.11mm thickness) are recommended. Inspect gloves before each use and dispose of them properly after handling the chemical. [2] For extended contact, consider double-gloving.
Body Protection	Laboratory Coat and Protective Clothing	A flame-retardant lab coat should be worn. For larger quantities or when there is a risk of significant exposure, a chemical-resistant suit that protects against chemical splashes and dust is advised. [2]
Respiratory Protection	Respirator	If engineering controls are insufficient to maintain exposure below acceptable levels, or if dust is generated, a NIOSH-approved respirator should be used. [3] For high concentrations, a full-face respirator or a positive-pressure supplied-air respirator may be necessary. [3]

Quantitative Hazard Data (Based on Guanidine Derivatives)

Due to the lack of specific toxicological data for **Guanidine, benzylamino-**, the following table presents data for related guanidine compounds to provide an indication of potential hazards.

Compound	Toxicity Data	Source
Guanidine hydrochloride	LD50 Oral (Rat): 475 mg/kg	[3]
Guanidine hydrochloride	LD50 Dermal (Rabbit): 2000 mg/kg	[3]
N,N'-Diphenylguanidine	LD50 Oral (Rat): 350-460 mg/kg	[4]
Polyhexamethylene guanidine (PHMG)	LD50 Oral (Rat): 600 mg/kg	[5]

Note: This data is for related compounds and should be used for estimation purposes only. A comprehensive risk assessment is essential.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Guanidine, benzylamino-** is critical to maintaining a safe laboratory environment.

Preparation and Engineering Controls

- Ventilation: Always handle **Guanidine, benzylamino-** in a well-ventilated area. A chemical fume hood is strongly recommended to minimize inhalation exposure.[6]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.
- Spill Kit: Have a chemical spill kit appropriate for solid reagents readily available.

Handling the Chemical

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[6]
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[6] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[7]
- Clothing: Remove any contaminated clothing immediately and wash it before reuse.[8]

In Case of Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[6]
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[6]

Disposal Plan

Proper disposal of **Guanidine, benzylamino-** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- Guanidine compounds can be toxic to aquatic life.[3] Therefore, **Guanidine, benzylamino-** waste should be considered hazardous.

Collection and Storage of Waste

- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Contaminated Materials: Used PPE and any materials used for spill cleanup should be collected in a designated, sealed waste container.

- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.

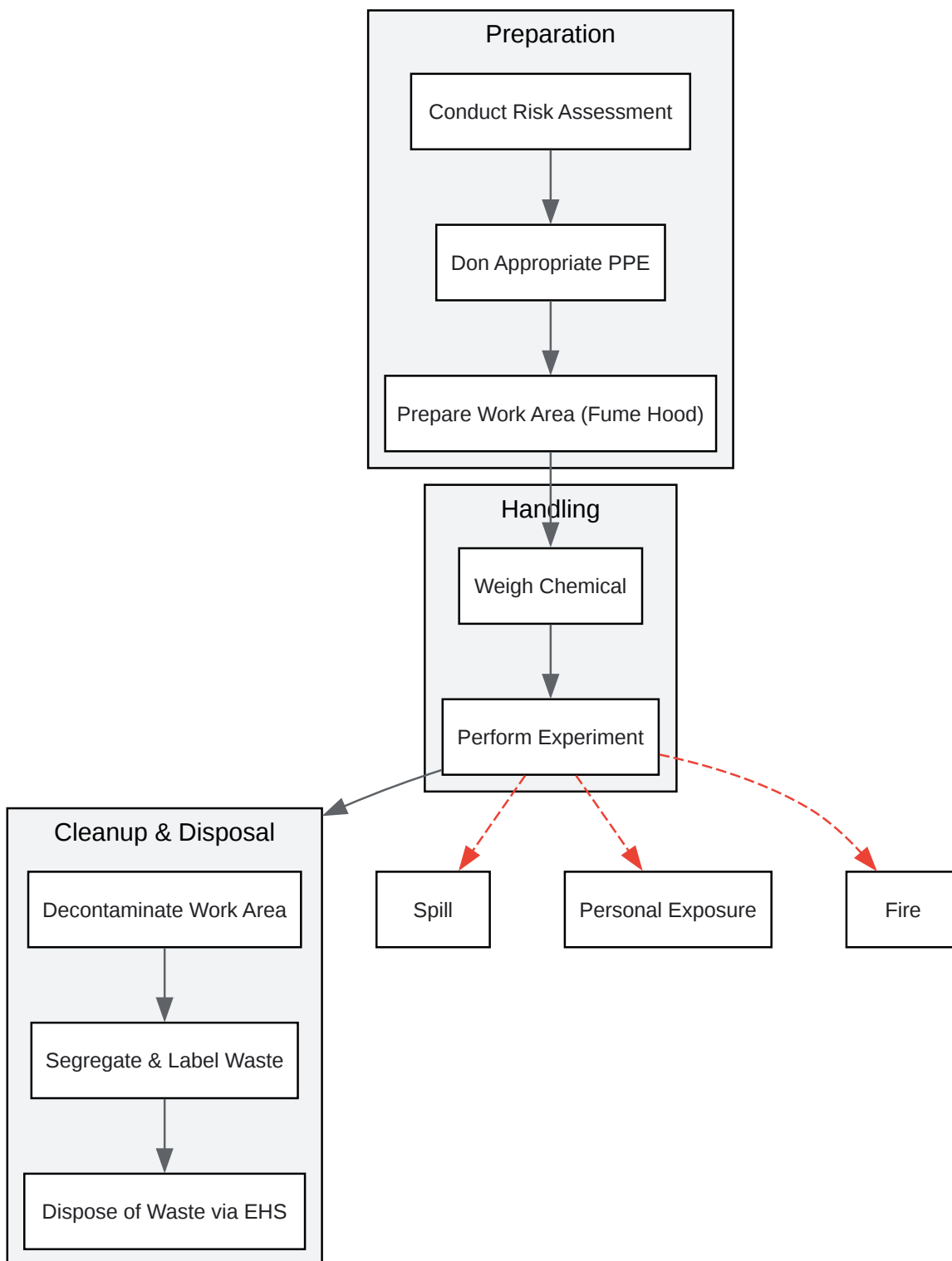
Disposal Procedure

- Regulatory Compliance: Dispose of all waste in accordance with local, state, and federal regulations.^[3] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.
- Professional Disposal: It is recommended to use a licensed hazardous waste disposal company for the final disposal of the chemical waste. Do not dispose of **Guanidine, benzylamino-** down the drain or in the regular trash.^[9]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for safely handling **Guanidine, benzylamino-** in a laboratory setting.

Safe Handling Workflow for Guanidine, benzylamino-

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Guanidine, benzylamino-**.

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